

Application Note: Storage and Handling of Fluphenazine Hexadecanoate Reference Standards

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Compound of Interest

Compound Name: *Fluphenazine Hexadecanoate*

Cat. No.: *B13404094*

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Introduction & Chemical Context

Fluphenazine Hexadecanoate (also known as Fluphenazine Palmitate) is a long-chain fatty acid ester of the phenothiazine antipsychotic fluphenazine.[1] While Fluphenazine Decanoate (C10) is the most common depot formulation, the Hexadecanoate (C16) ester represents a critical reference standard in prodrug development and lipophilicity profiling.

Because of its extended alkyl chain, this compound exhibits extreme lipophilicity and specific degradation susceptibilities that differ from the parent free base. This guide defines the rigorous handling required to prevent the two primary failure modes of this standard: oxidative darkening (phenothiazine ring oxidation) and hydrolytic cleavage (ester bond breakage).

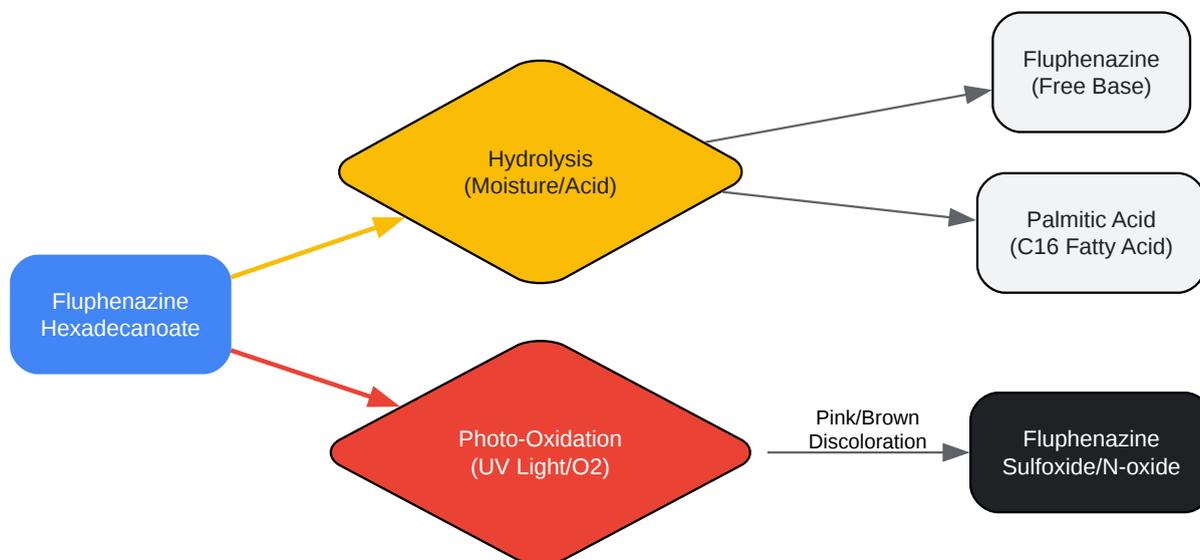
Physicochemical Profile[1][2][3][4][5][6]

Property	Specification	Notes
Chemical Name	Fluphenazine Palmitate	Hexadecanoic acid ester of fluphenazine
Molecular Formula		High molecular weight increases hydrophobicity
Molecular Weight	~675.93 g/mol	Significantly heavier than Decanoate (~591.8 g/mol)
Physical State	Viscous Oil or Waxy Solid	Phase depends on purity and ambient temp
Solubility	DCM, DMSO, Ethanol, Toluene	Insoluble in water
LogP (Predicted)	> 7.0	Extreme lipophilicity requires organic solvents for transfer

Degradation Mechanisms & Stability Logic[1]

To ensure data integrity, analysts must understand why the standard degrades. The molecule possesses two "weak points": the sulfur atom in the tricyclic ring and the ester linkage.

Mechanistic Pathway Diagram[1]



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Figure 1: Primary degradation pathways.[1] The ester linkage is susceptible to moisture (hydrolysis), while the phenothiazine ring is highly sensitive to UV light and oxygen (oxidation), leading to characteristic discoloration.

Protocol 1: Long-Term Storage Requirements[1]

Objective: Maintain purity >98% for >24 months.

A. Temperature Control

- Requirement: Store at -20°C (-4°F).
- Reasoning: While the decanoate ester is often stored at 2-8°C, the hexadecanoate standard is frequently used in trace analysis or metabolic studies where even minor hydrolysis products (free fluphenazine) can skew results. Freezing kinetically arrests the hydrolysis of the ester bond.[1]

B. Light Protection (Critical)[1]

- Requirement: Amber borosilicate glass vials. Secondary containment in opaque boxes or aluminum foil wrapping is mandatory.[1]

- Reasoning: Phenothiazines undergo rapid photochemical oxidation, turning the substance pink, then brown. If the standard has turned pink, it is compromised and must be discarded.

C. Atmospheric Control

- Requirement: Headspace must be flushed with Argon or Nitrogen before sealing.[1]
- Reasoning: Oxygen attacks the sulfur atom.[1] Argon is preferred over Nitrogen as it is heavier than air and forms a more stable "blanket" over the substance during repeated opening/closing of vials.[1]

Protocol 2: Handling & Reconstitution

Objective: Solubilize the standard without inducing degradation or precipitation.

Step-by-Step Workflow

- Equilibration (The "Sweat" Rule)
 - Remove the vial from the freezer.
 - STOP: Allow the vial to reach room temperature (approx. 30-45 mins) before opening.
 - Why? Opening a cold vial introduces atmospheric moisture, which condenses immediately on the lipophilic oil/solid.[1] This trapped water will catalyze hydrolysis once the vial is returned to storage.[1]
- Solvent Selection
 - Primary Solvent: Dichloromethane (DCM) or DMSO.[1]
 - Secondary Solvent: Methanol or Ethanol (only if free acid acidity is controlled).[1]
 - Avoid: Water or aqueous buffers for stock solutions.[1] The compound is practically insoluble and will precipitate or adhere to glass walls.[1]
- Transfer Technique
 - **Fluphenazine Hexadecanoate** is often a viscous oil or waxy solid.[1]

- Do not pipette by volume for the neat standard. The viscosity leads to significant volume errors.[1]
- Gravimetric Method: Weigh the standard directly into the volumetric flask to ensure accurate concentration ().
- Sonication
 - If the substance is waxy, sonicate for 5 minutes in the solvent. Monitor temperature; do not allow the bath to exceed 30°C to prevent thermal degradation.[1]

Working Solution Stability Table

Solvent System	Storage Temp	Stability Window	Notes
Neat Standard	-20°C	2 Years	Protect from light.[1]
Stock (DMSO/DCM)	-20°C	6 Months	Check for precipitates upon thawing.[1]
Working (MeOH)	2-8°C	1 Week	Phenothiazines oxidize faster in solution.[1]
Aqueous Dilutions	4°C	< 24 Hours	Prepare fresh daily. Risk of adsorption to plastic.[1]

Safety & Toxicity (HSE)[1]

- Hazard Class: Phenothiazines are potent neuroleptics.[1]
- Handling: Use a fume hood.[1][2] Wear nitrile gloves (latex is permeable to some organic solvents used here).[1]
- Skin Contact: The ester form is highly lipophilic and can penetrate the skin barrier effectively, leading to systemic absorption. Wash immediately with soap and water; do not use alcohol (increases absorption).[1]

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